

# 4-Chloro-2-ethylpyrimidine safety data sheet (SDS) information

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: 4-Chloro-2-ethylpyrimidine

CAS No.: 14331-51-2

Cat. No.: B576609

[Get Quote](#)

Topic: **4-Chloro-2-ethylpyrimidine** Safety Data Sheet (SDS) Information Document Type: Technical Safety & Handling Guide Target Audience: Medicinal Chemists, Process Safety Engineers, and Lab Managers.

## Technical Safety Guide: 4-Chloro-2-ethylpyrimidine

CAS No: 14331-51-2 | Formula: C<sub>6</sub>H<sub>7</sub>ClN<sub>2</sub> | Mol.[1] Weight: 142.59 g/mol [1]

### Executive Summary & Chemical Utility

**4-Chloro-2-ethylpyrimidine** is a specialized heterocyclic building block predominantly used in the synthesis of pharmaceutical scaffolds. Its core utility lies in the C4-chlorine atom, which serves as an excellent leaving group for Nucleophilic Aromatic Substitution (S<sub>N</sub>Ar) reactions. This reactivity, while valuable for synthesis, dictates its safety profile: the compound is moisture-sensitive and capable of generating hydrochloric acid (HCl) upon hydrolysis, necessitating strict moisture-free handling and storage protocols.

### Chemical Identity & Physical Characterization

Data synthesized from analog comparisons and specific CAS registry entries.

Property	Specification	Technical Insight
Appearance	Colorless to pale yellow liquid (or low-melting solid)	Color change to dark yellow/brown indicates oxidative degradation or hydrolysis.
Boiling Point	~170–175°C (Predicted based on Methyl analog)	High boiling point suggests low vapor pressure, but aerosols remain a respiratory hazard.
Density	~1.1–1.2 g/cm <sup>3</sup>	Denser than water; sinks in aqueous spills, complicating cleanup.
Solubility	Soluble in DCM, EtOAc, DMSO; Decomposes in Water	Do not use aqueous extraction without buffering; rapid hydrolysis occurs.
Reactivity	Electrophilic (S <sub>N</sub> Ar active)	Highly reactive toward amines, thiols, and alkoxides.

## Hazard Identification & Mechanistic Risk Assessment

Unlike standard SDS templates, we analyze why these hazards exist based on the molecule's electronic structure.

GHS Classification: WARNING[2][3]

- H315: Causes skin irritation.[3][4][5][6][7]
- H319: Causes serious eye irritation.[3][4][5][6][7][8][9]
- H335: May cause respiratory irritation.[4][5][6][8]

The "Hidden" Hazard: Hydrolytic Acid Generation The electron-deficient pyrimidine ring activates the C4-chlorine. Upon contact with moisture (in air or mucous membranes), the following reaction occurs:

Safety Implication: While labeled an "Irritant," prolonged contact with moisture on skin or eyes will generate localized hydrochloric acid, potentially escalating the injury to a chemical burn.

Visualizing the Reactivity Hazard:

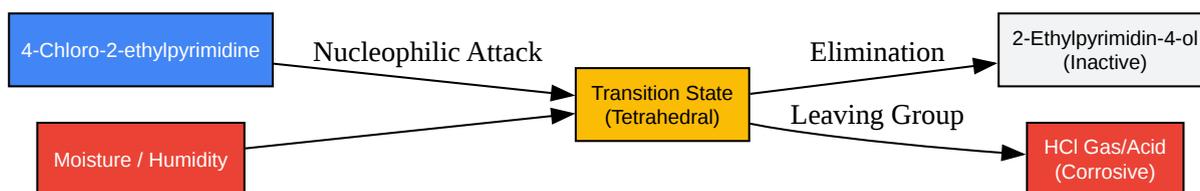


Figure 1: Hydrolysis Mechanism Generating Acidic Hazards

[Click to download full resolution via product page](#)

Figure 1: The mechanism by which the compound generates corrosive byproducts upon exposure to moisture.

## Safe Handling & Containment Strategy

Protocol Grounding: Handling procedures must prevent the  $S_NAr$  hydrolysis described above.

### A. Engineering Controls

- Primary: Handle exclusively in a Chemical Fume Hood or Glovebox.
- Atmosphere: Use dry nitrogen or argon lines for transfers. The compound is hygroscopic.

### B. Personal Protective Equipment (PPE) Matrix

Task Severity	Gloves (Material/Thickness )	Eye Protection	Body Protection
Analytical (<100 mg)	Nitrile (Double gloved, 0.11mm)	Safety Glasses	Lab Coat
Preparative (100 mg - 10 g)	Nitrile + Laminate outer	Chemical Goggles	Lab Coat + Apron
Bulk Transfer (>10 g)	Butyl Rubber or Silver Shield	Face Shield + Goggles	Tyvek Suit

### C. Storage Conditions

- Temperature: Refrigerate (2–8°C).
- Headspace: Purge container with Nitrogen/Argon after every use.
- Incompatibility: Store away from strong oxidizers and especially away from amines/bases to prevent exothermic polymerization or premature reaction.

## Emergency Response Protocols

Self-validating logic: Treat the symptom by neutralizing the chemical cause.

### A. First Aid

- Eye Contact: Flush with water for 15 minutes.<sup>[7][8]</sup> Critical Step: Check pH of eye runoff if possible; continue flushing until neutral. The HCl byproduct causes rapid damage.
- Skin Contact: Wash with soap and water.<sup>[4][5][7]</sup> Do not use ethanol; it may increase skin absorption.
- Inhalation: Move to fresh air. If coughing persists, suspect HCl inhalation and seek medical monitoring for pulmonary edema.

B. Spill Cleanup Workflow Do not simply wipe up. You must neutralize the potential acid generator.

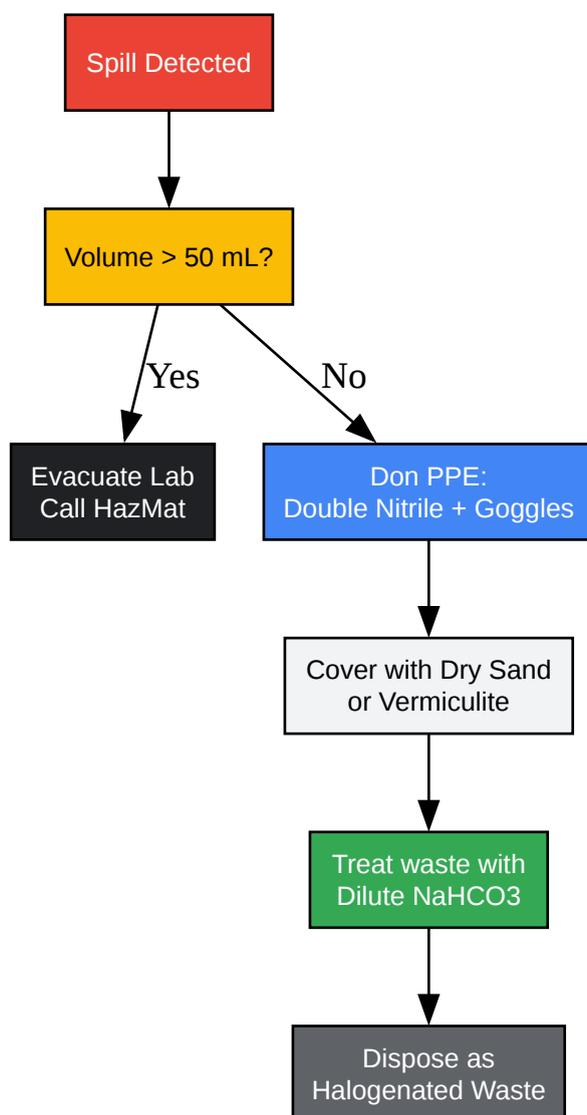


Figure 2: Decision Logic for Spill Remediation

[Click to download full resolution via product page](#)

Figure 2: Step-by-step decision matrix for safely managing spills.

## Waste Disposal & Environmental Fate

- Disposal Class: Halogenated Organic Waste.
- Pre-treatment: If the compound is old or degraded, quench carefully with dilute aqueous sodium hydroxide (NaOH) to convert the reactive chloride to the inert hydroxyl form before disposal (check local regulations before onsite treatment).

- Environmental Impact: Harmful to aquatic life due to pH shifts (HCl release) and organochlorine persistence. Do not release to drains.[10]

## References

- Synblock Chemical Data. (n.d.). **4-Chloro-2-ethylpyrimidine** CAS 14331-51-2 Technical Specifications. Retrieved from
- Fisher Scientific. (2025). Safety Data Sheet for Analog: 2-Chloro-4-methylpyrimidine (CAS 13036-57-2). Retrieved from
- PubChem. (n.d.). Compound Summary: 4-Chloropyrimidine Derivatives. National Library of Medicine. Retrieved from
- Echemi. (2019).[3][4] SDS for 4-Chloro-2-methylpyrimidine (Structural Analog). Retrieved from [3]

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## Sources

- [1. CAS 14331-51-2 | 4-Chloro-2-ethylpyrimidine - Synblock \[synblock.com\]](#)
- [2. Ethyl 4-chloro-2-methylthio-5-pyrimidinecarboxylate 98% CAS: 5909-24-0 - Manufacturer and Supplier | New Venture \[nvchem.net\]](#)
- [3. echemi.com \[echemi.com\]](#)
- [4. static.cymitquimica.com \[static.cymitquimica.com\]](#)
- [5. fishersci.com \[fishersci.com\]](#)
- [6. store.apolloscientific.co.uk \[store.apolloscientific.co.uk\]](#)
- [7. fishersci.nl \[fishersci.nl\]](#)
- [8. fishersci.com \[fishersci.com\]](#)
- [9. jubilantingrevia.com \[jubilantingrevia.com\]](#)

- [10. dcfinechemicals.com \[dcfinechemicals.com\]](https://www.dcfinechemicals.com)
- To cite this document: BenchChem. [4-Chloro-2-ethylpyrimidine safety data sheet (SDS) information]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b576609#4-chloro-2-ethylpyrimidine-safety-data-sheet-sds-information>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)